

In-Depth Technical Guide to Laser-Grade Coumarin 314T

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Coumarin 314T

Cat. No.: B053786

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For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the laser-grade fluorescent dye, **Coumarin 314T**. It details its properties, commercial suppliers, and key experimental applications, with a focus on its use in laser systems and cellular imaging.

Core Properties of Coumarin 314T

Coumarin 314T, with the CAS number 113869-06-0, is a highly efficient and stable laser dye. [1][2] Its chemical formula is C₂₂H₂₇NO₄, and it has a molecular weight of 369.45 g/mol. [1][2] This dye is known for its strong absorption in the blue region of the spectrum and its intense green fluorescence, making it a valuable tool in various scientific applications.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic properties of **Coumarin 314T**. This data is essential for optimizing its use in experimental setups.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 113869-06-0 | [1][2] |
| Molecular Formula | C ₂₂ H ₂₇ NO ₄ | [1][2] |
| Molecular Weight | 369.45 g/mol | [1][2] |
| Melting Point | 125-127 °C | [1] |

| Spectroscopic Property | Value | Solvent | Reference |
|---|---|---------|-----------|
| Absorption Maximum (λ_{max}) | ~450 nm | Ethanol | [3][4] |
| Emission Maximum (λ_{em}) | ~500 nm | Ethanol | [3][4] |
| Molar Extinction Coefficient (ϵ) | > 40,000 M ⁻¹ cm ⁻¹ | Ethanol | [3][4] |
| Fluorescence Quantum Yield (Φ_F) | High | Ethanol | [3][4] |

Commercial Availability

Laser-grade **Coumarin 314T** can be procured from a number of specialized chemical suppliers. When purchasing, it is crucial to verify the purity and grade to ensure optimal performance in sensitive applications.

Identified Commercial Suppliers:

- LookChem: Lists **Coumarin 314T** and provides some of its basic chemical properties.[1]
- ECHEMI (Chongqing Chemdad): Offers **Coumarin 314T** and includes details on its chemical identifiers and some physical data.[2]

Experimental Applications and Protocols

Coumarin 314T is a versatile dye with applications in both laser technology and as a fluorescent probe in biological research.

Dye Laser Applications

Due to its high fluorescence quantum yield and photostability, **Coumarin 314T** is an excellent gain medium for tunable dye lasers.

Protocol for Preparation of a **Coumarin 314T** Dye Laser Solution:

- **Solvent Selection:** Ethanol is a commonly used solvent for **Coumarin 314T** in laser applications due to its optical transparency in the dye's absorption and emission range and its ability to dissolve the dye effectively.
- **Concentration:** Prepare a stock solution of **Coumarin 314T** in ethanol. The optimal concentration for laser operation typically ranges from 1×10^{-4} M to 1×10^{-3} M. This concentration may need to be adjusted based on the specific laser cavity design and pump source.
- **Solution Preparation:**
 - Accurately weigh the required amount of laser-grade **Coumarin 314T** powder.
 - Dissolve the powder in a known volume of spectroscopic grade ethanol.
 - Use a magnetic stirrer to ensure the dye is completely dissolved.
 - Filter the solution through a $0.2 \mu\text{m}$ syringe filter to remove any undissolved particles that could scatter laser light and reduce efficiency.
- **Dye Circulation:** In a pulsed laser system, it is advisable to circulate the dye solution through a reservoir and a dye cell using a pump. This prevents localized heating and photodegradation of the dye, ensuring stable laser output.

Cellular Imaging Applications

The bright fluorescence of **Coumarin 314T** also makes it a valuable probe for fluorescence microscopy. Its spectral properties allow for clear visualization of cellular structures.

General Protocol for Cellular Staining with a Coumarin-based Dye:

- **Cell Culture:** Plate cells on glass-bottom dishes or coverslips suitable for microscopy and culture them in appropriate media until they reach the desired confluency.
- **Probe Preparation:** Prepare a stock solution of the coumarin dye (e.g., 1 mM) in a suitable solvent like dimethyl sulfoxide (DMSO).
- **Staining:**

- Dilute the stock solution to the final working concentration (typically in the low micromolar range) in pre-warmed cell culture medium or a suitable buffer (e.g., PBS).
- Remove the culture medium from the cells and wash them once with the buffer.
- Incubate the cells with the staining solution for a specific period (e.g., 15-30 minutes) at 37°C. The optimal staining time and concentration should be determined empirically for each cell type and experimental condition.
- Washing: After incubation, remove the staining solution and wash the cells two to three times with the buffer to remove any unbound dye.
- Imaging: Mount the coverslips on a microscope slide or image the cells directly in the dish using a fluorescence microscope equipped with appropriate filters for the coumarin dye's excitation and emission wavelengths (e.g., excitation around 450 nm and emission detection around 500 nm).

Workflow for Co-localization Studies in Fluorescence Microscopy

The following diagram illustrates a typical workflow for a co-localization experiment using a coumarin-based dye like **Coumarin 314T** to stain a specific cellular organelle and another fluorescent probe for a different target.



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Caption: Workflow for a cellular co-localization study.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Laser-Grade Coumarin 314T]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053786#commercial-suppliers-of-laser-grade-coumarin-314t]

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